

# safety, handling, and toxicity information for 4-Ethylbenzophenone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Ethylbenzophenone

Cat. No.: B099735

[Get Quote](#)

An In-depth Technical Guide to the Safety, Handling, and Toxicity of **4-Ethylbenzophenone**

## Introduction

**4-Ethylbenzophenone** (CAS No. 18220-90-1) is an aromatic ketone used in various industrial applications.<sup>[1][2][3]</sup> This document provides a comprehensive overview of its safety, handling, and toxicity profile, intended for researchers, scientists, and professionals in drug development. All data is compiled from safety data sheets, chemical databases, and scientific literature.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Ethylbenzophenone** is presented below.

| Property          | Value                                   | Source                                                      |
|-------------------|-----------------------------------------|-------------------------------------------------------------|
| Molecular Formula | C <sub>15</sub> H <sub>14</sub> O       | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Molecular Weight  | 210.27 g/mol                            | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| CAS Number        | 18220-90-1                              | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| EC Number         | 242-101-4                               | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Appearance        | White to Almost white powder to crystal | <a href="#">[4]</a>                                         |
| Melting Point     | 114 - 117 °C                            |                                                             |
| Boiling Point     | 297 - 298 °C                            |                                                             |
| Synonyms          | (4-ethylphenyl)-phenylmethanone         | <a href="#">[1]</a>                                         |

## Safety and Hazard Information

**4-Ethylbenzophenone** is classified with specific hazards according to the Globally Harmonized System (GHS). It is crucial to understand these classifications for safe handling.

## GHS Hazard Classification

| Hazard Class                                           | Category | Hazard Statement                                                                                     | Source |
|--------------------------------------------------------|----------|------------------------------------------------------------------------------------------------------|--------|
| Skin Corrosion/Irritation                              | 2        | H315: Causes skin irritation                                                                         | [1]    |
| Hazardous to the Aquatic Environment, Long-Term Hazard | 2        | H411: Toxic to aquatic life with long lasting effects                                                | [1]    |
| Carcinogenicity (Suspected)                            | 1B       | H350: May cause cancer                                                                               | [5][6] |
| Specific Target Organ Toxicity (Repeated Exposure)     | 2        | H373: May cause damage to organs (Liver, Kidney) through prolonged or repeated exposure if swallowed | [5][6] |

## GHS Label Elements

| Element                  | Details                                                                                                                                                                                                                                                                                    |
|--------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Pictogram(s)             |                                                                                                                                                                                                                                                                                            |
| Signal Word              | Warning[1], Danger                                                                                                                                                                                                                                                                         |
| Hazard Statements        | H315: Causes skin irritation[1]H350: May cause cancer[5][6]H373: May cause damage to organs (Liver, Kidney) through prolonged or repeated exposure if swallowed[5][6]H411: Toxic to aquatic life with long lasting effects[1]H412: Harmful to aquatic life with long lasting effects[5][6] |
| Precautionary Statements | Prevention: P201, P202, P260, P264, P273, P280[1][5][6]Response: P302+P352, P308+P313, P321, P332+P317, P362+P364, P391[1][5][6]Storage: P405 (Store locked up)[6]Disposal: P501[1][5]                                                                                                     |

## Toxicity Profile

The toxicological properties of **4-Ethylbenzophenone** have been evaluated through various studies. While comprehensive data for this specific compound is limited, information from related benzophenones provides insight.

| Toxicity Endpoint      | Result                                                                                                                                            | Experimental Details                                                                                                           | Source |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------|--------|
| Acute Oral Toxicity    | No specific LD50 data available for 4-Ethylbenzophenone.<br>For the related 4-Methylbenzophenone, it is classified as H302: Harmful if swallowed. | Not specified.                                                                                                                 | [7]    |
| Skin Irritation        | Causes skin irritation (H315).                                                                                                                    | Rabbit, OECD Test Guideline 404 showed no irritation for a related compound. However, GHS classification indicates irritation. | [1]    |
| Eye Irritation         | No specific data. For a related compound, no eye irritation was observed in rabbits (OECD Test Guideline 405).                                    | Rabbit, OECD Test Guideline 405.                                                                                               |        |
| Skin Sensitization     | Did not cause sensitization in laboratory animals for a related compound.                                                                         | Guinea pig, OECD Test Guideline 406 (Maximisation Test).                                                                       |        |
| Germ Cell Mutagenicity | Negative.                                                                                                                                         | Ames test (reverse mutation assay), S. typhimurium TA1535, with and without metabolic activation, OECD Test Guideline 471.     |        |

|                                                    |                                                                                                                                                                                             |                                                                                                                                                            |                                                              |
|----------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------|
| Carcinogenicity                                    | Suspected of causing cancer (H350).                                                                                                                                                         | IARC: No component is identified as a probable, possible, or confirmed human carcinogen at levels $\geq$ 0.1%. However, some safety data sheets list H350. | <a href="#">[5]</a> <a href="#">[6]</a>                      |
| Reproductive Toxicity                              | No data available for 4-Ethylbenzophenone. Studies on other benzophenones (e.g., BP-3) show potential reproductive effects.<br><a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> | Animal studies (rats, fish) on related compounds.                                                                                                          | <a href="#">[8]</a> <a href="#">[10]</a>                     |
| Specific Target Organ Toxicity (Repeated Exposure) | May cause damage to liver and kidneys through prolonged or repeated exposure if swallowed (H373). <a href="#">[5]</a><br><a href="#">[6]</a>                                                | Studies on a related compound, 4-Methylbenzophenone, showed hepatotoxicity and nephrotoxicity in rats. <a href="#">[11]</a>                                | <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[11]</a> |
| Aquatic Toxicity                                   | Toxic to aquatic life with long lasting effects (H411/H412).                                                                                                                                | Not specified.                                                                                                                                             | <a href="#">[1]</a>                                          |

## Handling and Exposure Controls

Proper handling and the use of personal protective equipment (PPE) are essential to minimize exposure and ensure safety.

| Control Parameter      | Recommendation                                                                                                                                                                                                             | Source |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Engineering Controls   | Work under a fume hood.[5][6]<br>Ensure adequate ventilation;<br>local exhaust may be<br>necessary.[5][12][13]                                                                                                             |        |
| Eye/Face Protection    | Wear safety glasses with side<br>shields or chemical splash<br>goggles.[4][12]                                                                                                                                             |        |
| Skin Protection        | Wear protective gloves (e.g.,<br>nitrile, neoprene).[4][5][13]<br>Wear protective clothing.[5][12]                                                                                                                         |        |
| Respiratory Protection | Required when dusts are<br>generated.                                                                                                                                                                                      |        |
| Hygiene Measures       | Immediately change<br>contaminated clothing.[5][6]<br>Wash hands and face<br>thoroughly after handling.[5][6]<br>[12] Apply preventive skin<br>protection.[5][6] Do not eat,<br>drink, or smoke in work areas.<br>[13][14] |        |
| Storage                | Keep container tightly closed<br>in a dry and well-ventilated<br>place.[5][12] Store locked up<br>or in an area accessible only to<br>qualified persons.[6]                                                                |        |

## Emergency Procedures

In case of accidental exposure or release, follow these established emergency procedures.

## First Aid Measures

| Exposure Route | First Aid Procedure                                                                                                                                                                 | Source |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Inhalation     | Move the exposed person to fresh air at once.[5][6][15] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[15] Seek medical attention.[5][6]       |        |
| Skin Contact   | Take off immediately all contaminated clothing.[5][6] Rinse skin with plenty of water/shower.[5][6] If irritation persists, get medical attention.[15][16]                          |        |
| Eye Contact    | Rinse cautiously with plenty of water for several minutes.[5][6] [12] Remove contact lenses, if present and easy to do.[5][6] [12] Continue rinsing. Call an ophthalmologist.[5][6] |        |
| Ingestion      | Immediately make victim drink water (two glasses at most).[5] [6] Do NOT induce vomiting. [17] Consult a physician.[5][6]                                                           |        |

## Fire-Fighting Measures

| Aspect                         | Recommendation                                                                                                                                                                                                                                                                             | Source |
|--------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Suitable Extinguishing Media   | Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO <sub>2</sub> ). <a href="#">[5]</a> <a href="#">[12]</a>                                                                                                                                                          |        |
| Unsuitable Extinguishing Media | No limitations are given for this substance. <a href="#">[5]</a>                                                                                                                                                                                                                           |        |
| Specific Hazards               | Combustible. <a href="#">[5]</a> Vapors are heavier than air and may spread along floors. <a href="#">[5]</a> <a href="#">[6]</a><br>Forms explosive mixtures with air on intense heating. <a href="#">[5]</a><br>Hazardous combustion products include carbon oxides. <a href="#">[5]</a> |        |
| Protective Equipment           | Stay in the danger area only with a self-contained breathing apparatus. <a href="#">[5]</a> Wear suitable protective clothing to prevent skin contact. <a href="#">[5]</a>                                                                                                                 |        |

## Accidental Release Measures

| Aspect                    | Procedure                                                                                                                                                                                                                 | Source |
|---------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Personal Precautions      | Avoid substance contact and inhalation of dust.[5] Ensure adequate ventilation.[5] Evacuate the danger area.[5] Wear appropriate PPE (see Section 5.0).[5][14]                                                            |        |
| Environmental Precautions | Do not let the product enter drains.[5][6] Prevent fire extinguishing water from contaminating surface water or groundwater.[5]                                                                                           |        |
| Containment & Cleaning    | Cover drains.[5] Collect, bind, and pump off spills.[5][6] Take up material carefully, avoiding dust generation.[5] Dispose of the material properly in a suitable, closed container.[5] [18] Clean the affected area.[5] |        |

## Experimental Protocols and Workflows

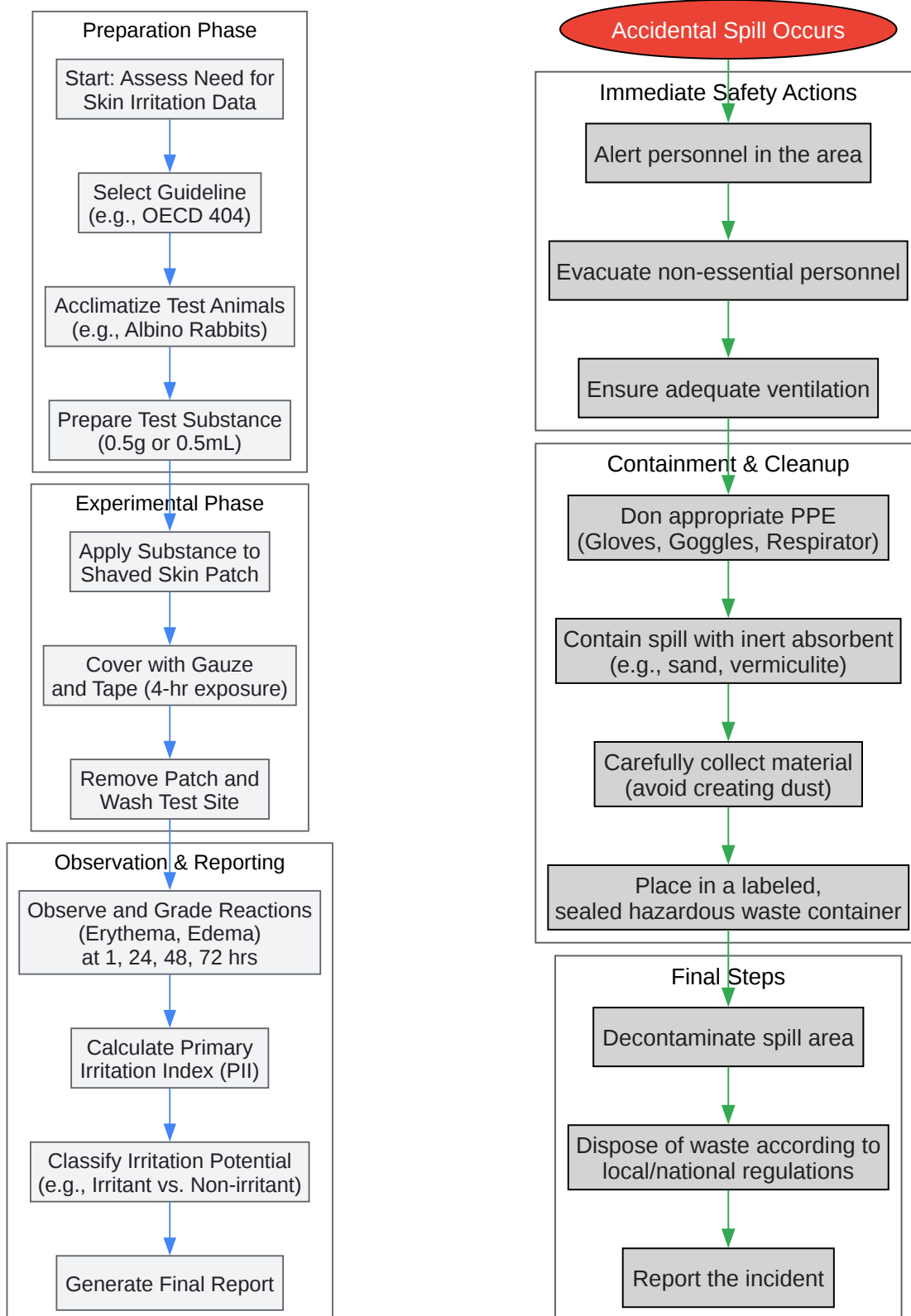
While detailed experimental protocols are proprietary to the testing laboratories, the studies cited adhere to standardized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

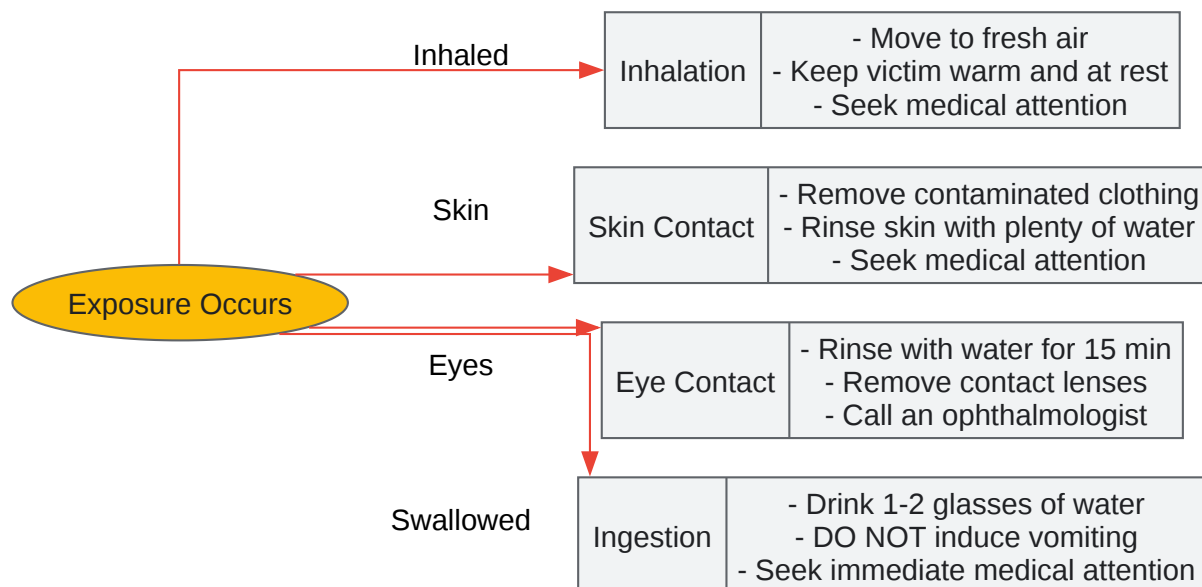
## Toxicity Testing Guidelines Referenced

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion
- OECD Test Guideline 406: Skin Sensitisation
- OECD Test Guideline 471: Bacterial Reverse Mutation Test (Ames Test)

## Visualized Workflows

The following diagrams illustrate standardized workflows relevant to the safety assessment and handling of chemical compounds like **4-Ethylbenzophenone**.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Ethylbenzophenone | C<sub>15</sub>H<sub>14</sub>O | CID 28968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 4-Ethylbenzophenone , 96 , 18220-90-1 - CookeChem [cookechem.com]
- 4. benchchem.com [benchchem.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. 4-Methylbenzophenone | C<sub>14</sub>H<sub>12</sub>O | CID 8652 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. Exposure to benzophenone-3 and reproductive toxicity: A systematic review of human and animal studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Safety of benzophenone-type UV filters: A mini review focusing on carcinogenicity, reproductive and developmental toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Repeated dose toxicity of 4-methylbenzophenone: hepatotoxic and nephrotoxic effects in female Sprague-Dawley rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. tcichemicals.com [tcichemicals.com]
- 13. greenist.de [greenist.de]
- 14. fishersci.com [fishersci.com]
- 15. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 16. prochemko.eu [prochemko.eu]
- 17. First Aid - Chemical Poisoning [moh.gov.sa]
- 18. hpc-standards.com [hpc-standards.com]
- To cite this document: BenchChem. [safety, handling, and toxicity information for 4-Ethylbenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099735#safety-handling-and-toxicity-information-for-4-ethylbenzophenone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)